

Essential Safety and Logistical Information for Handling NK-122

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Compound of Interest

Compound Name: NK-122

Cat. No.: B1679014

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For researchers, scientists, and drug development professionals, the proper handling of laboratory materials is paramount to ensuring both personal safety and experimental integrity. The designation "**NK-122**" has been associated with the microorganism *Streptomyces rishiriensis* **NK-122**, which is known to produce a metallo-proteinase inhibitor, FMPI. This guide provides essential safety and logistical information for handling materials related to **NK-122**, addressing the microorganism and general guidance for handling similar protein-based inhibitors.

Data Presentation: Quantitative Information

Due to the limited publicly available specific quantitative safety data for substances directly labeled "**NK-122**," the following table summarizes general safety parameters for handling microorganisms of the *Streptomyces* genus, which are typically classified as Biosafety Level 1 (BSL-1).

Parameter	Guideline	Source
Biosafety Level	BSL-1	ATCC
Incubation Temperature	26°C - 30°C	ATCC,[1] Journal of microbiology, biotechnology and food sciences[2]
Salt Tolerance of <i>S. rishiriensis</i>	Up to 5%	Journal of microbiology, biotechnology and food sciences[2]
Optimal pH Range for <i>S. rishiriensis</i>	6 - 8	Journal of microbiology, biotechnology and food sciences[2]

Experimental Protocols: Handling *Streptomyces rishiriensis* NK-122

Streptomyces rishiriensis is a Gram-positive bacterium.[3] Standard microbiological practices for BSL-1 organisms should be followed.

Personal Protective Equipment (PPE):

- Lab coat
- Safety glasses
- Disposable gloves

Procedure for Culturing:

- Rehydration and Inoculation:
 - Open the vial containing the lyophilized culture according to the supplier's instructions.
 - Using a sterile pipette, add approximately 0.5 to 1.0 ml of appropriate broth (e.g., #1877) to the pellet.[1]

- Aseptically transfer the rehydrated suspension back into the broth tube and mix well.^[1]
- Use a few drops of the cell suspension to inoculate a fresh broth tube, agar slant, or plate.
^[1]
- Incubation:
 - Incubate cultures at 26°C for 7-10 days.^[1]
- Storage:
 - For long-term storage, prepare glycerol stocks of spores or mycelia and store at -80°C.

Handling of Metalloproteinase Inhibitors (General Guidance for FMPI)

FMPI is a metalloproteinase inhibitor produced by *Streptomyces rishiriensis* **NK-122**. While specific handling instructions for FMPI are not readily available, general precautions for handling potent, purified biological molecules should be observed.

Personal Protective Equipment (PPE):

- Lab coat
- Safety glasses
- Disposable gloves

Handling Procedures:

- Handle in a well-ventilated area.
- Avoid inhalation of aerosols or dust. Use a fume hood or biological safety cabinet for procedures that may generate them.
- Avoid contact with skin and eyes. In case of contact, rinse thoroughly with water.
- Weigh and handle the solid form in a manner that minimizes dust generation.

- Prepare solutions in a designated area.

Disposal Plan

For *Streptomyces rishiriensis* **NK-122** (BSL-1):

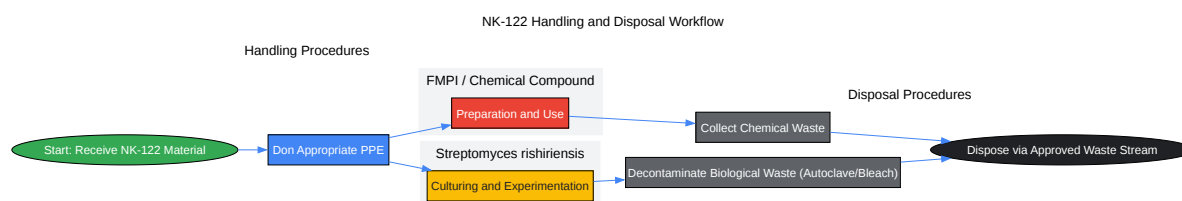
- All contaminated materials (e.g., culture plates, tubes, loops, gloves) must be decontaminated before disposal.
- Decontamination can be achieved by autoclaving at 121°C for at least 20 minutes.
- Liquid cultures should be treated with a suitable disinfectant (e.g., 10% bleach solution) for a sufficient contact time before being discarded down the drain with copious amounts of water, in accordance with local regulations.

For Metalloproteinase Inhibitors (General Guidance):

- Dispose of unused inhibitors and contaminated materials as chemical waste.
- Follow all federal, state, and local regulations for hazardous waste disposal.
- Do not dispose of down the drain unless specifically permitted by local authorities.

Mandatory Visualization: NK-122 Handling and Disposal Workflow

The following diagram illustrates the general workflow for the safe handling and disposal of materials associated with **NK-122**.



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Caption: Workflow for handling and disposal of **NK-122** materials.

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References

- 1. atcc.org [atcc.org]
- 2. office2.jmbfs.org [office2.jmbfs.org]
- 3. *Streptomyces rishiriensis* 404Y3 | Type strain | DSM 40489, ATCC 14812, CBS 708.72, IFO 13407, ISP 5489, JCM 4821, NBRC 13407, RIA 1368, BCRC 12333, CGMCC 4.1793, NCIMB 11890, NRRL B-3239, VKM Ac-1188 | BacDiveID:15552 [bacdive.dsmz.de]
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